

Binding Affinity Profiles of Benzyl-piperidine Analogues: From Target Interaction to Methodological Validation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *1-Benzyl-3-propylpiperidin-4-amine*
CAS No.: 823805-28-3
Cat. No.: B14207049

[Get Quote](#)

Abstract

The benzyl-piperidine scaffold is a privileged structure in medicinal chemistry, forming the core of numerous centrally active therapeutic agents. Its versatility allows for potent and often selective interactions with a wide range of biological targets, including monoamine transporters, sigma receptors, and opioid receptors. Understanding the binding affinity profiles of benzyl-piperidine analogs is paramount for designing novel therapeutics with improved efficacy and reduced side effects. This technical guide provides an in-depth exploration of the structure-activity relationships (SAR) that govern the binding of these analogs to their key molecular targets. Furthermore, it offers detailed, field-proven protocols for the essential experimental techniques used to quantify these interactions, ensuring scientific integrity and reproducibility.

The Benzyl-piperidine Scaffold: A Privileged Framework in CNS Drug Discovery

The benzyl-piperidine motif, characterized by a piperidine ring linked to a benzyl group, offers a unique combination of structural rigidity and conformational flexibility. The basic nitrogen of the piperidine ring is typically protonated at physiological pH, enabling critical ionic interactions with receptor binding pockets. The aromatic benzyl group provides a large surface for hydrophobic and aromatic interactions, such as pi-pi stacking and van der Waals forces. This dual nature makes the scaffold an ideal starting point for developing ligands for diverse CNS targets.[1][2]

Research into benzyl-piperidine derivatives has revealed their ability to potently and selectively modulate key receptor and transporter families implicated in a wide range of neurological and psychiatric disorders.[1] This guide will focus on three primary target classes where benzyl-piperidine analogs have shown significant promise:

- Monoamine Transporters (DAT, SERT, NET)
- Sigma (σ) Receptors ($\sigma 1$ and $\sigma 2$)
- Opioid Receptors (μ , δ , κ)

The strategic modification of substituents on both the benzyl and piperidine rings allows for the fine-tuning of binding affinity and selectivity, a central theme in modern drug design.

Key Biological Targets and Structure-Activity Relationships (SAR)

The pharmacological profile of a benzyl-piperidine analog is profoundly influenced by its substitution pattern. This section explores the specific SAR for major CNS target families.

Monoamine Transporters: Targeting Dopamine, Serotonin, and Norepinephrine

Benzyl-piperidine analogs, particularly derivatives of 4-[2-(diphenylmethoxy)ethyl]-1-benzylpiperidine, have been extensively studied as inhibitors of the dopamine transporter (DAT), serotonin transporter (SERT), and norepinephrine transporter (NET).[3][4] These transporters are critical for regulating neurotransmitter levels in the synapse, and their inhibition is a key mechanism for treating depression, ADHD, and substance abuse disorders.

Causality of Experimental Choices: The primary goal in this area is often to achieve high affinity for one transporter (e.g., DAT) while minimizing off-target effects at others (e.g., SERT, NET) to avoid side effects. Therefore, SAR studies focus on modifications that enhance this selectivity.

Structure-Activity Relationship Insights:

- **N-Benzyl Ring Substitution:** The electronic properties of substituents on the N-benzyl ring are a major determinant of DAT affinity and selectivity. The presence of strong electron-withdrawing groups (e.g., -NO₂, -F, -Cl) at the C4-position of the benzyl ring is beneficial for high-affinity binding to the DAT.^{[3][4][5]} For instance, analogs with a 4-nitro (NO₂) or 4-fluoro (F) substituent have shown high potency for DAT, with IC₅₀ values in the low nanomolar range.^[5]
- **Positional Isomerism:** Substitutions at the C3 and C4 positions of the N-benzyl ring are generally better tolerated for DAT binding than substitutions at the C2 position.^[4]
- **Bioisosteric Replacement:** Replacing one of the phenyl rings of the diphenylmethoxy moiety with a thiophene ring is well-tolerated and can even increase potency at the DAT.^{[5][6]}

Table 1: Binding Affinity (IC₅₀, nM) of Representative Benzyl-piperidine Analogs at Monoamine Transporters

Compound ID	N-Benzyl Substituent	DAT IC ₅₀ (nM)	SERT IC ₅₀ (nM)	SERT/DAT Selectivity Ratio	Reference
5a	4-F	17.2	1920	112	^[5]
11b	4-NO ₂	16.4	1770	108	^[5]
13b	4-F (with Thiophene)	13.8	2110	153	^[5]
GBR 12909	(Reference Compound)	-	-	6	^[5]

Sigma (σ) Receptors: Modulating Cellular Signaling

A significant number of benzyl-piperidine derivatives exhibit high affinity for sigma receptors, often with a preference for the σ_1 subtype over the σ_2 subtype.[1][7][8] The σ_1 receptor is an intracellular chaperone protein that modulates various neurotransmitter systems and is a target for treating pain, neurodegenerative diseases, and addiction.[1][9]

The σ_1 Receptor Pharmacophore: The interaction with σ_1 receptors is generally understood through a three-point pharmacophore model for benzyl-piperidine derivatives, which includes:

- A protonated piperidine nitrogen forming an ionic bond.
- A hydrophobic domain accommodating the benzyl group.
- A second hydrophobic site that interacts with other substituents.[1]

Structure-Activity Relationship Insights:

- **Phenylacetamide Moiety:** For N-(1-benzylpiperidin-4-yl)phenylacetamide derivatives, substitutions on the phenylacetamide aromatic ring strongly influence affinity. Halogen substitutions (Cl, Br, F) tend to increase affinity for σ_2 receptors while maintaining high affinity for σ_1 receptors.[7][10]
- **Positional Effects:** In the phenylacetamide series, 3-substituted compounds generally show higher affinity for both σ_1 and σ_2 receptors compared to their 2- or 4-substituted counterparts.[7][10]
- **Electronic Effects:** Electron-donating groups (e.g., -OH, -OMe) on the phenylacetamide ring often result in moderate σ_1 affinity and weak or negligible σ_2 affinity, thereby increasing selectivity for the σ_1 subtype.[7][10] The 2-fluoro-substituted analogue has been shown to be highly selective for σ_1 receptors.[7]

Table 2: Binding Affinity (K_i , nM) of N-(1-benzylpiperidin-4-yl)phenylacetamide Analogs at Sigma Receptors

Compound ID	Phenylacetamide Substituent	$\sigma 1$ Ki (nM)	$\sigma 2$ Ki (nM)	$\sigma 2/\sigma 1$ Selectivity Ratio	Reference
1	Unsubstituted	3.90	240	61.5	[7][10]
5	3-Br	0.88	14.6	16.6	[10]
9	3-NO ₂	0.87	39.5	45.4	[10]
11	2-F	3.56	667	187.4	[7]

Opioid Receptors: Towards Safer Analgesics

The benzyl-piperidine framework is also a well-established scaffold for developing ligands for μ -opioid receptors (MOR), with some analogs acting as dual MOR/ $\sigma 1$ R ligands.[9] This dual-target approach is a promising strategy for creating potent analgesics with a reduced side-effect profile, as $\sigma 1$ receptor antagonism may counteract adverse effects of MOR agonism like tolerance and hyperalgesia.[1][9]

Structure-Activity Relationship Insights:

- **Dual-Target Affinity:** Specific substitution patterns can yield compounds with high affinity for both MOR and $\sigma 1$ R. For example, one study identified a benzylpiperidine derivative (compound 52) with Ki values of 56.4 nM for MOR and 11.0 nM for $\sigma 1$ R, which demonstrated potent antinociceptive effects with fewer opioid-related side effects.[9]
- **N-Substitution:** The substituent on the piperidine nitrogen is a critical determinant of affinity and efficacy at opioid receptors.[1] For instance, removing the N-phenethyl group from fentanyl (a related piperidine structure) significantly reduces binding affinity at the μ OR, and replacing it with an N-benzyl group also greatly reduces activity.[11]

Methodologies for Determining Binding Affinity

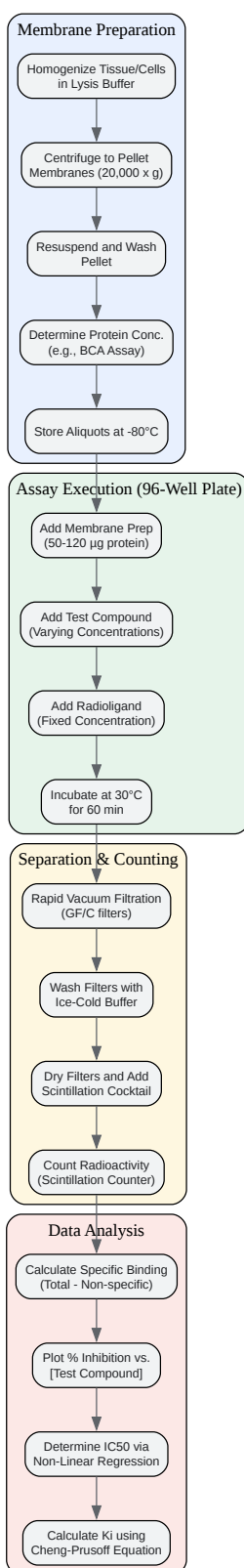
Accurate determination of binding affinity is the cornerstone of SAR studies. Radioligand binding assays are considered the gold standard for their robustness and sensitivity, while biophysical methods like Surface Plasmon Resonance (SPR) provide real-time kinetic data.[12][13]

Radioligand Binding Assays

Radioligand binding assays are a powerful tool for studying drug-receptor interactions.^[14] They are used to determine the affinity (K_d or K_i) of a compound for a receptor and the density of receptors (B_{max}) in a given tissue.^{[12][15]}

Causality and Self-Validation: The principle of competitive binding is central. An unlabeled test compound (the benzyl-piperidine analog) competes with a radioactive ligand ("radioligand") of known affinity for a finite number of receptors. The concentration of the test compound that inhibits 50% of the specific binding of the radioligand is the IC_{50} . This value is then converted to the inhibition constant (K_i) using the Cheng-Prusoff equation, which accounts for the concentration and affinity of the radioligand used.^[16] The trustworthiness of the assay is ensured by including controls for total binding (radioligand + receptor), and non-specific binding (radioligand + receptor + a high concentration of an unlabeled ligand to saturate the receptors). Specific binding is the difference between total and non-specific binding.^[17]

Experimental Workflow: Competitive Radioligand Binding Assay



[Click to download full resolution via product page](#)

Caption: Workflow for a competitive radioligand binding assay.

Detailed Protocol: Competitive Radioligand Binding Assay

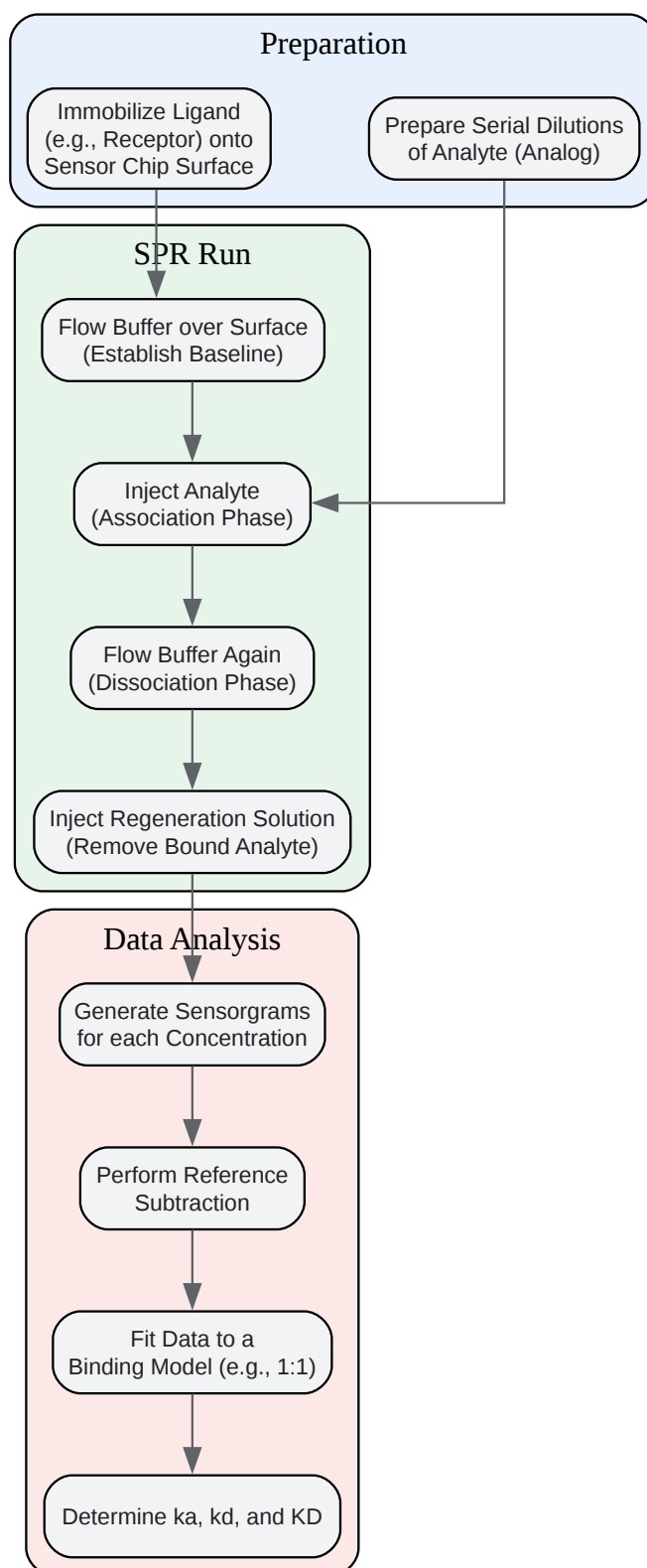
- Membrane Preparation: a. Homogenize frozen tissue or washed cells in 20 volumes of ice-cold lysis buffer (e.g., 50mM Tris-HCl, 5 mM MgCl₂).[\[18\]](#) b. Centrifuge the homogenate at 20,000 x g for 10 minutes at 4°C to pellet the membranes.[\[18\]](#) c. Resuspend the pellet in fresh buffer and repeat the centrifugation. d. Resuspend the final pellet in a buffer containing 10% sucrose as a cryoprotectant. e. Determine the protein concentration using a standard method like the Pierce® BCA assay.[\[18\]](#) f. Store membrane aliquots at -80°C until use.
- Assay Procedure (96-well format): a. On the day of the assay, thaw the membrane preparation and resuspend in the final assay binding buffer.[\[18\]](#) b. Prepare a 96-well plate with a final assay volume of 250 µL per well. c. To each well, add the following components:
 - Total Binding: 150 µL membrane preparation, 50 µL of competing test compound (buffer only), and 50 µL of radioligand solution.[\[18\]](#)
 - Non-specific Binding (NSB): 150 µL membrane preparation, 50 µL of a high concentration of a known non-radioactive ligand, and 50 µL of radioligand solution.
 - Competition: 150 µL membrane preparation, 50 µL of the benzyl-piperidine analog at various concentrations (typically a 10-point curve over a five-log unit range), and 50 µL of radioligand solution.[\[12\]](#)[\[18\]](#) d. Incubate the plate with gentle agitation for a set time (e.g., 60 minutes) at a controlled temperature (e.g., 30°C) to reach equilibrium.[\[18\]](#)
- Filtration and Counting: a. Terminate the incubation by rapid vacuum filtration onto glass fiber filters (e.g., GF/C) that have been pre-soaked in 0.3% polyethyleneimine (PEI) to reduce non-specific binding of the radioligand to the filter.[\[18\]](#) b. Wash the filters multiple times (e.g., four washes) with ice-cold wash buffer to remove unbound radioligand.[\[18\]](#) c. Dry the filters, add a scintillation cocktail, and quantify the trapped radioactivity using a scintillation counter.[\[18\]](#)
- Data Analysis: a. Calculate specific binding for each concentration by subtracting the average NSB counts from the total binding counts. b. Plot the percentage of specific binding against the logarithm of the test compound concentration. c. Use a non-linear regression analysis (e.g., sigmoidal dose-response curve in GraphPad Prism®) to determine the IC₅₀ value.[\[18\]](#) d. Calculate the affinity constant (K_i) from the IC₅₀ using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + ([L]/K_d))$, where [L] is the concentration of the radioligand and K_d is its dissociation constant.[\[18\]](#)

Surface Plasmon Resonance (SPR)

SPR is a label-free optical technique used to measure molecular interactions in real-time.^[19] It provides valuable information on the kinetics (association rate, k_a , and dissociation rate, k_d) and affinity (equilibrium dissociation constant, K_D) of an interaction.^{[20][21]}

Causality and Self-Validation: In an SPR experiment, one molecule (the "ligand," e.g., the target receptor) is immobilized on a sensor chip surface. The other molecule (the "analyte," e.g., the benzyl-piperidine analog) is flowed over the surface. Binding of the analyte to the ligand causes a change in the refractive index at the surface, which is detected in real-time and plotted as a sensorgram.^{[19][20]} The system is self-validating as the sensorgram provides a direct visual representation of the binding event, including association, steady-state, and dissociation phases. A reference flow cell with no immobilized ligand is used to subtract bulk refractive index changes, ensuring the measured response is due to the specific binding event.^[19]

Experimental Workflow: Surface Plasmon Resonance (SPR)



[Click to download full resolution via product page](#)

Caption: General workflow for an SPR binding affinity experiment.

Detailed Protocol: SPR Analysis

- Immobilization: a. Covalently attach the purified target receptor (ligand) to the surface of a sensor chip (e.g., using amine coupling chemistry). b. A reference flow cell is prepared in parallel, often by going through the activation and deactivation steps without adding the ligand.[19]
- Binding Analysis: a. Equilibrate the system by flowing running buffer over both the sample and reference flow cells until a stable baseline is achieved. b. Inject a series of concentrations of the benzyl-piperidine analog (analyte) over the surfaces for a defined period to monitor the association phase. c. Switch back to flowing the running buffer to monitor the dissociation phase.[20] d. After each cycle, inject a regeneration solution (e.g., low pH glycine) to remove all bound analyte and prepare the surface for the next injection.
- Data Analysis: a. The response from the reference flow cell is subtracted from the sample flow cell to yield the specific binding sensorgram. b. The resulting set of sensorgrams (for each analyte concentration) is globally fitted to a suitable kinetic binding model (e.g., 1:1 Langmuir binding). c. This fitting process yields the association rate constant (k_a), the dissociation rate constant (k_d), and the equilibrium dissociation constant (K_D), where $K_D = k_d / k_a$. [21] The smaller the K_D value, the higher the binding affinity.[22]

Conclusion and Future Perspectives

The benzyl-piperidine scaffold remains a highly productive framework in the design of CNS-active drugs. The structure-activity relationships outlined in this guide provide a valuable roadmap for predicting the biological activities of novel derivatives and for designing future experiments. By understanding how subtle chemical modifications influence binding affinity at key targets like monoamine transporters, sigma receptors, and opioid receptors, researchers can rationally design next-generation compounds with enhanced potency and selectivity.

The rigorous application of validated methodologies, such as radioligand binding assays and surface plasmon resonance, is critical to generating high-quality, reproducible data. As our understanding of the complex pharmacology of these targets evolves, the continued exploration of the chemical space around the benzyl-piperidine core, guided by precise affinity profiling, will undoubtedly lead to the development of safer and more effective treatments for a host of neurological and psychiatric conditions.

References

- Structure-activity relationship studies of highly selective inhibitors of the dopamine transporter: N-benzylpiperidine analogues of 1-[2-[bis(4-fluorophenyl)methoxy]ethyl]-4-(3-phenylpropyl)piperazine. (2003). Journal of Medicinal Chemistry. [\[Link\]](#)
- Radioligand Binding Assay Protocol. (n.d.). Gifford Bioscience. [\[Link\]](#)
- Structure–Activity Relationship Studies of Highly Selective Inhibitors of the Dopamine Transporter: N-Benzylpiperidine Analogues of 1-[2-[Bis(4-fluorophenyl)methoxy]ethyl]-4-(3-phenylpropyl)piperazine. (2003). Journal of Medicinal Chemistry. [\[Link\]](#)
- Highly selective, novel analogs of 4-[2-(diphenylmethoxy)ethyl]- 1-benzylpiperidine for the dopamine transporter: effect of different aromatic substitutions on their affinity and selectivity. (n.d.). PubMed. [\[Link\]](#)
- Synthesis and quantitative structure-activity relationships of N-(1-benzylpiperidin-4-yl)phenylacetamides and related analogues as potent and selective sigma1 receptor ligands. (n.d.). PubMed. [\[Link\]](#)
- Benzylpiperidine derivatives as new dual μ -opioid and σ 1 receptor ligands with potent antinociceptive effects. (2024). PubMed. [\[Link\]](#)
- Synthesis and structure-activity relationships of N-(1-benzylpiperidin-4-yl)arylacetamide analogues as potent sigma1 receptor ligands. (2001). PubMed. [\[Link\]](#)
- Synthesis and Quantitative Structure–Activity Relationships of N-(1-Benzylpiperidin-4-yl)phenylacetamides and Related Analogues as Potent and Selective σ 1 Receptor Ligands. (2001). ACS Publications. [\[Link\]](#)
- Surface Plasmon Resonance for Protein-Protein Interactions. (2021). Affinité Instruments. [\[Link\]](#)
- Radioligand Binding Assay. (n.d.). Gifford Bioscience. [\[Link\]](#)
- Highly Selective, Novel Analogs of 4-[2-(Diphenylmethoxy)ethyl]- 1-benzylpiperidine for the Dopamine Transporter: Effect of Different Aromatic Substitutions on Their Affinity and

- Selectivity. (2000). Journal of Medicinal Chemistry. [\[Link\]](#)
- GPCR Membrane Ligand Binding Assay Development. (n.d.). Multispan, Inc. [\[Link\]](#)
 - Binding affinity in drug design: experimental and computational techniques. (2019). Taylor & Francis Online. [\[Link\]](#)
 - Design, Synthesis, and Evaluation of 1-Benzylpiperidine and 1-Benzoylpiperidine Derivatives as Dual-Target Inhibitors of Acetylcholinesterase and Serotonin Transporter for Alzheimer's Disease. (2025). MDPI. [\[Link\]](#)
 - Use of Surface Plasmon Resonance (SPR) to Determine Binding Affinities and Kinetic Parameters Between Components Important in Fusion Machinery. (n.d.). PubMed. [\[Link\]](#)
 - Synthesis and Structure-Activity Relationships of 1-aralkyl-4-benzylpiperidine and 1-aralkyl-4-benzylpiperazine Derivatives as Potent Sigma Ligands. (2005). PubMed. [\[Link\]](#)
 - Binding Affinity. (n.d.). Malvern Panalytical. [\[Link\]](#)
 - What are some physical methods to determine binding affinity of a protein? (2020). ResearchGate. [\[Link\]](#)
 - Surface Plasmon Resonance (SPR). (n.d.). Center for Macromolecular Interactions. [\[Link\]](#)
 - Radioligand binding methods: practical guide and tips. (n.d.). PubMed. [\[Link\]](#)
 - Bio-affinity measurements. (n.d.). NPL - National Physical Laboratory. [\[Link\]](#)
 - Biomolecular Interaction Analysis: SPR Binding Kinetics & Affinity Measurement. (n.d.). ProBio. [\[Link\]](#)
 - (PDF) Design, Synthesis, and Evaluation of 1-Benzylpiperidine and 1-Benzoylpiperidine Derivatives as Dual-Target Inhibitors of Acetylcholinesterase and Serotonin Transporter for Alzheimer's Disease. (2025). ResearchGate. [\[Link\]](#)
 - How to determine binding affinity with a microplate reader. (2021). BMG Labtech. [\[Link\]](#)

- Structural Requirements for Modulating 4-Benzylpiperidine Carboxamides from Serotonin/Norepinephrine Reuptake Inhibitors to Triple Reuptake Inhibitors. (2021). KoreaScience. [[Link](#)]
- Design, synthesis, and biological evaluation of novel N-Benzyl piperidine derivatives as potent HDAC/AChE inhibitors for Alzheimer's disease. (2023). PubMed. [[Link](#)]
- Determination of Protein–Ligand Binding Affinities by Thermal Shift Assay. (2024). ACS Publications. [[Link](#)]
- Novel piperidine derivatives. Synthesis and anti-acetylcholinesterase activity of 1-benzyl-4-[2-(N-benzoylamino)ethyl]piperidine derivatives. (n.d.). ACS Publications. [[Link](#)]
- Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications. (n.d.). MDPI. [[Link](#)]
- Benzylpiperidine derivatives as new dual μ -opioid and σ_1 receptor ligands with potent antinociceptive effects. (2025). ResearchGate. [[Link](#)]
- Synthesis and SAR of N-(4-(4-alkylpiperazin-1-yl)phenyl)benzamides as muscarinic acetylcholine receptor subtype 1 (M1) antagonists. (2010). PMC. [[Link](#)]
- Synthesis and SAR of N-(4-(4-alkylpiperazin-1-yl)phenyl)benzamides as muscarinic acetylcholine receptor subtype 1 (M1) antagonists. (2010). PubMed. [[Link](#)]
- Benzyl Derivatives with in Vitro Binding Affinity for Human Opioid and Cannabinoid Receptors from the Fungus *Eurotium repens*. (n.d.). PMC. [[Link](#)]
- Discovery and SAR of muscarinic receptor subtype 1 (M1) allosteric activators from a molecular libraries high throughput screen. Part I: 2,5-dibenzyl-2H-pyrazolo[4,3-c]quinolin-3(5H). (2016). PMC. [[Link](#)]
- Predicting opioid receptor binding affinity of pharmacologically unclassified designer substances using molecular docking. (2018). PLOS. [[Link](#)]
- Discovery and SAR of muscarinic receptor subtype 1 (M1) allosteric activators from a molecular libraries high throughput screen. Part 1: 2,5-dibenzyl-2H-pyrazolo[4,3-c]quinolin-

3(5H). (2015). PubMed. [[Link](#)]

- Opioid Affinity of Diazacyclic Peptidomimetic Compounds Derived from Reduced Polyamides. (2025). MDPI. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Structure-activity relationship studies of highly selective inhibitors of the dopamine transporter: N-benzylpiperidine analogues of 1-[2-[bis(4-fluorophenyl)methoxy]ethyl]-4-(3-phenylpropyl)piperazine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Highly selective, novel analogs of 4-[2-(diphenylmethoxy)ethyl]- 1-benzylpiperidine for the dopamine transporter: effect of different aromatic substitutions on their affinity and selectivity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Synthesis and quantitative structure-activity relationships of N-(1-benzylpiperidin-4-yl)phenylacetamides and related analogues as potent and selective sigma1 receptor ligands - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Synthesis and structure-activity relationships of N-(1-benzylpiperidin-4-yl)arylamide analogues as potent sigma1 receptor ligands - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Benzylpiperidine derivatives as new dual μ -opioid and σ 1 receptor ligands with potent antinociceptive effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
- 11. plato.cgl.ucsf.edu [plato.cgl.ucsf.edu]
- 12. giffordbioscience.com [giffordbioscience.com]

- [13. tandfonline.com \[tandfonline.com\]](#)
- [14. journals.physiology.org \[journals.physiology.org\]](#)
- [15. multispaninc.com \[multispaninc.com\]](#)
- [16. bmglabtech.com \[bmglabtech.com\]](#)
- [17. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [18. giffordbioscience.com \[giffordbioscience.com\]](#)
- [19. Surface Plasmon Resonance \(SPR\) | Center for Macromolecular Interactions \[cmi.hms.harvard.edu\]](#)
- [20. affiniteinstruments.com \[affiniteinstruments.com\]](#)
- [21. Use of Surface Plasmon Resonance \(SPR\) to Determine Binding Affinities and Kinetic Parameters Between Components Important in Fusion Machinery - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [22. Binding Affinity | Malvern Panalytical \[malvernpanalytical.com\]](#)
- To cite this document: BenchChem. [Binding Affinity Profiles of Benzyl-piperidine Analogs: From Target Interaction to Methodological Validation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14207049/docs#binding-affinity-profiles-of-benzyl-piperidine-analogs-from-target-interaction-to-methodological-validation\]](https://www.benchchem.com/product/b14207049/docs#binding-affinity-profiles-of-benzyl-piperidine-analogs-from-target-interaction-to-methodological-validation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)